

An In-depth Technical Guide to Brequinar (CAS No. 80649-01-0)

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Compound of Interest

Compound Name: *1,4-Bis(1,3-dihydroxy-2-methyl-2-propyl)oxamide*

CAS No.: 80649-01-0

Cat. No.: B11945782

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This guide provides a comprehensive technical overview of Brequinar, a potent and selective inhibitor of dihydroorotate dehydrogenase (DHODH). It is intended for researchers, scientists, and drug development professionals interested in the chemical properties, mechanism of action, and therapeutic potential of this molecule.

Introduction and Chemical Identity

Brequinar, also known by its developmental codes DUP-785 and NSC 368390, is a synthetic quinolinecarboxylic acid derivative. While the specific CAS number 80649-01-0 is associated with this compound, it is more commonly identified by CAS 96187-53-0 for the free acid and CAS 96201-88-6 for its sodium salt form, which is frequently used in research and clinical studies.^{[1][2][3]} Brequinar was originally developed by DuPont Pharmaceuticals in the 1980s.^[4]

Brequinar is a potent inhibitor of the enzyme dihydroorotate dehydrogenase (DHODH), a critical enzyme in the de novo pyrimidine biosynthesis pathway.^{[4][5]} This mechanism of action underpins its investigation as an immunosuppressive, anti-cancer, and antiviral agent.^{[1][4][6]}

Chemical Structure and Properties

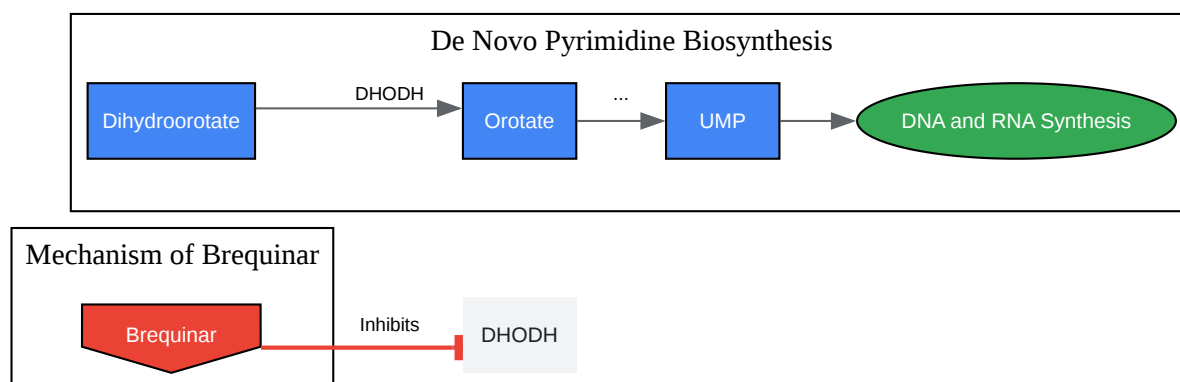
Brequinar is characterized by a 6-fluoro-2-(2'-fluoro-1,1'-biphenyl-4-yl)-3-methyl-4-quinolinecarboxylic acid core structure.^[4] Its chemical and physical properties are summarized in the table below.

Property	Value	Source(s)
IUPAC Name	6-fluoro-2-(2'-fluoro-1,1'-biphenyl-4-yl)-3-methyl-4-quinolinecarboxylic acid	^[4]
Synonyms	DUP-785, NSC 368390, Bipenquininate	^{[1][3][5]}
CAS Number	96187-53-0 (free acid), 96201-88-6 (sodium salt)	^{[4][7]}
Molecular Formula	C ₂₃ H ₁₅ F ₂ NO ₂ (free acid)	^[4]
Molecular Weight	375.375 g/mol (free acid), 397.35 g/mol (sodium salt)	^{[4][7]}
Appearance	White crystalline solid	^[8]
Solubility	Soluble in organic solvents such as ethanol and acetone; slightly soluble in water. The sodium salt exhibits improved aqueous solubility.	^{[9][10]}

Mechanism of Action: Inhibition of Dihydroorotate Dehydrogenase

Brequinar's primary pharmacological effect is the potent and selective inhibition of dihydroorotate dehydrogenase (DHODH).^{[5][7]} DHODH is the fourth enzyme in the de novo pyrimidine synthesis pathway, where it catalyzes the oxidation of dihydroorotate to orotate.^{[11][12]} This is a rate-limiting step in the synthesis of pyrimidine nucleotides, which are essential for the production of DNA and RNA.^{[6][13]}

By inhibiting DHODH, Brequinar depletes the intracellular pool of pyrimidines, thereby arresting cell proliferation.[6][7] This antimetabolite activity is particularly effective in rapidly dividing cells, such as activated lymphocytes and cancer cells, which have a high demand for nucleotide precursors.[6][11] The IC_{50} of Brequinar for human DHODH is approximately 5.2 nM, highlighting its high potency.[5]



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Caption: Brequinar inhibits DHODH, blocking pyrimidine synthesis.

Therapeutic Applications and Research Areas

Brequinar's potent cytostatic effects have led to its investigation in several therapeutic areas.

Immunosuppression

By inhibiting lymphocyte proliferation, Brequinar demonstrates significant immunosuppressive activity.[6] It has been studied for the prevention of organ transplant rejection.[4] Brequinar's mechanism of action differs from that of calcineurin inhibitors like cyclosporine, suggesting potential for combination therapies.[6] In vitro studies have shown that Brequinar inhibits interleukin-2 (IL-2) production and cell cycle progression in peripheral blood mononuclear cells.[6]

Oncology

Brequinar has been evaluated as an anti-cancer agent due to its ability to halt the rapid proliferation of tumor cells.[4][11] Although it showed promise in preclinical models, it failed to demonstrate significant efficacy in clinical trials for solid tumors.[11][12] This has been attributed in part to a narrow therapeutic window and severe side effects at higher doses.[4]

Current research is exploring Brequinar in the context of hematological malignancies, such as acute myeloid leukemia (AML), where it may induce differentiation of leukemic cells.[7][14] Combination therapies are also being investigated to enhance its anti-cancer activity. For example, combining Brequinar with inhibitors of the equilibrative nucleoside transporter (ENT) has shown synergistic effects in cancer cell lines.[11][12]

Antiviral Activity

More recently, Brequinar has gained attention for its broad-spectrum antiviral activity.[5] Viruses rely on the host cell's machinery for replication, including the supply of nucleotides. By depleting the pyrimidine pool, Brequinar can inhibit the replication of various viruses.[5][15] This has led to its investigation as a potential treatment for viral infections, including those caused by SARS-CoV-2.[4][5]

Experimental Protocols

The following provides a generalized protocol for assessing the in vitro activity of Brequinar.

Cell Proliferation Assay (MTT Assay)

This protocol outlines a method to determine the half-maximal inhibitory concentration (IC₅₀) of Brequinar in a cancer cell line.

Materials:

- Brequinar sodium salt
- Cancer cell line of interest (e.g., HCT 116)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- 96-well cell culture plates

- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization buffer (e.g., DMSO or a solution of SDS in HCl)
- Plate reader

Procedure:

- **Cell Seeding:** Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete medium. Incubate overnight to allow for cell attachment.
- **Compound Preparation:** Prepare a stock solution of Brequinar sodium in DMSO. Create a serial dilution of Brequinar in complete medium to achieve the desired final concentrations (e.g., ranging from 1 nM to 10 μ M).
- **Treatment:** Remove the old medium from the wells and add 100 μ L of the medium containing the different concentrations of Brequinar. Include wells with medium and DMSO as a vehicle control.
- **Incubation:** Incubate the plate for 48-72 hours at 37°C in a humidified incubator with 5% CO₂.
- **MTT Addition:** Add 10 μ L of MTT solution to each well and incubate for 4 hours.
- **Solubilization:** Add 100 μ L of solubilization buffer to each well and mix thoroughly to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at 570 nm using a plate reader.
- **Data Analysis:** Calculate the percentage of cell viability for each concentration relative to the vehicle control. Plot the percentage of viability against the log of the Brequinar concentration and determine the IC₅₀ value using non-linear regression analysis.

Caption: Workflow for an in vitro cell proliferation assay.

Clinical Development and Future Perspectives

Brequinar has a complex clinical history. While early trials in solid tumors were disappointing, its potent and specific mechanism of action continues to make it a compound of interest.[4][11] Current clinical investigations are focused on AML and viral infections.[13][14]

The future of Brequinar in the clinic may lie in precision medicine approaches, where patient populations most likely to respond are selected based on biomarkers. Furthermore, rational combination therapies that target compensatory metabolic pathways, such as the nucleoside salvage pathway, hold promise for enhancing its therapeutic efficacy and overcoming resistance.[11][12]

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